

Structural Validation and Comparative NMR Profiling of 2-(Allyloxy)aniline Hydrochloride

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Compound of Interest

Compound Name: 2-(Allyloxy)aniline hydrochloride

CAS No.: 366020-27-1

Cat. No.: B1284379

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Executive Summary & Application Context

2-(Allyloxy)aniline hydrochloride is a critical building block in the synthesis of benzoxazines, indoles, and other nitrogen-containing heterocycles utilized in pharmaceutical development. While the free base form is the reactive species in nucleophilic substitutions, it is prone to oxidative degradation (discoloration) and shelf-life instability.

This guide provides a definitive spectral analysis of the Hydrochloride Salt (Product) compared to its Free Base (Alternative). We demonstrate that the HCl salt offers superior "performance" regarding storage stability and spectral resolution, serving as the preferred form for inventory and analytical characterization.

Experimental Protocol: NMR Sample Preparation

To ensure reproducibility and accurate spectral assignment, the following protocols must be adhered to. The choice of solvent is not merely for solubility but to control proton exchange rates.

Protocol A: Hydrochloride Salt (Target Analyte)

- Solvent: DMSO-
(99.9% D).
- Rationale: The HCl salt is sparingly soluble in non-polar solvents (). DMSO-
stabilizes the ionic pair and slows the exchange of the ammonium () protons, allowing them to appear as a distinct integration (3H) rather than a vanished or broadened peak.
- Concentration: 10–15 mg in 0.6 mL solvent.
- Temperature: 298 K (25 °C).

Protocol B: Free Base (Alternative Form)

- Solvent:
(99.8% D) with 0.03% TMS.
- Rationale: The free base is lipophilic.
prevents the "leveling effect" seen in acidic solvents, though
protons will appear broad and variable depending on concentration and water content.
- Concentration: 10–15 mg in 0.6 mL solvent.

Structural Visualization & Assignments[1]

The following diagram illustrates the molecular connectivity and proton labeling scheme used for the spectral assignment.

Figure 1: 2-(Allyloxy)aniline Hydrochloride Proton Labeling

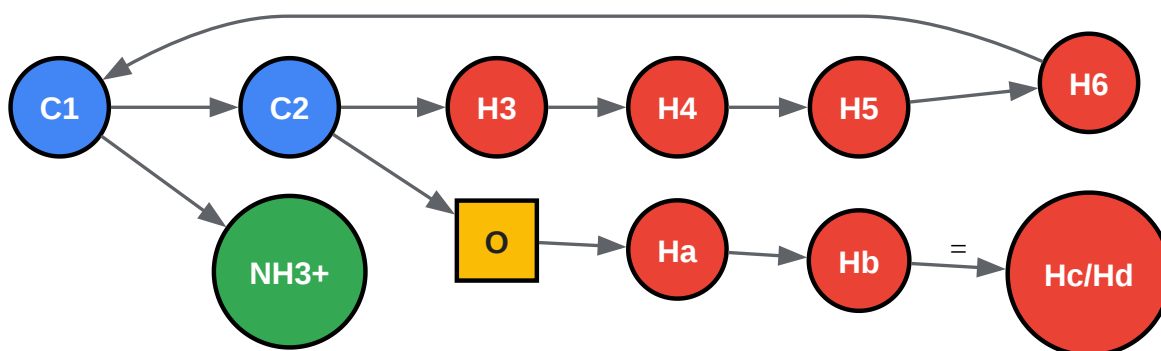
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Figure 1: Connectivity map for 2-(Allyloxy)aniline HCl. Red nodes indicate observed protons.

Detailed Spectral Assignment (DMSO-)

The protonation of the amine significantly deshields the ortho- and para- protons compared to the free base.

Position	Label (Fig 1)	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ammonium		9.50 – 10.20	Broad Singlet	3H	Exchangeable acidic protons; characteristic of HCl salts in DMSO.
Aromatic	H6	7.35 – 7.45	Doublet (d)	1H	Deshielded by proximity to (Inductive effect).
Aromatic	H4	7.20 – 7.30	Triplet (td)	1H	Para to ; resonance deshielding.
Aromatic	H3	7.10 – 7.18	Doublet (d)	1H	Ortho to Allyloxy; shielded by Oxygen lone pair donation.
Aromatic	H5	6.95 – 7.05	Triplet (td)	1H	Meta to ; least affected by cationic charge.
Allyl	Hb	6.00 – 6.15	Multiplet (ddt)	1H	Methine proton of the allyl system.
Allyl	Hc/Hd	5.25 – 5.45	Multiplet (dd)	2H	Terminal vinyl protons

(geminal
coupling
visible).

Allyl

Ha

4.65 – 4.70

Doublet (d)

2H

Methylene
adjacent to
Oxygen (
).

Comparative Performance Guide: Salt vs. Free Base

This section objectively compares the "performance" of the HCl salt against the Free Base. In this context, performance refers to Stability, Solubility, and Diagnostic Clarity.

A. Chemical Shift Comparison (Diagnostic)

The most distinct "performance" metric in NMR is the shift of the aromatic protons due to the electronic environment change (

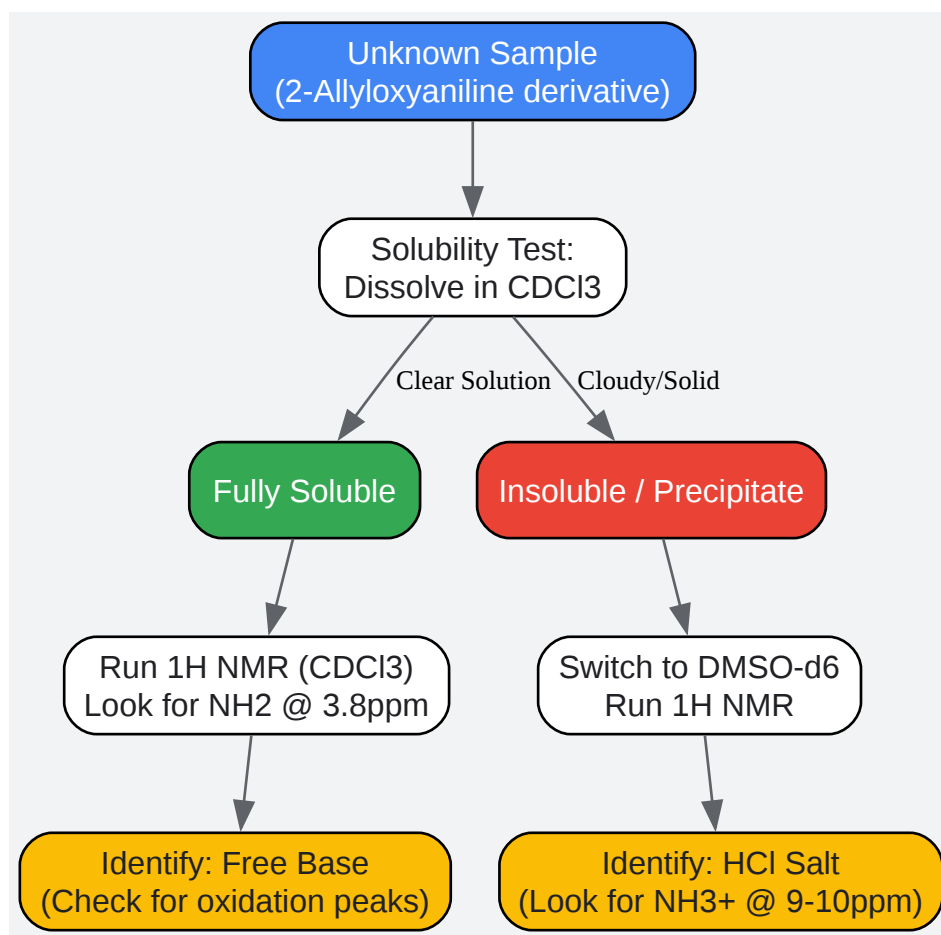
vs

).

Feature	HCl Salt (Product)	Free Base (Alternative)	Interpretation
Nitrogen Protons	~9.8 ppm (3H, Broad)	~3.8 ppm (2H, Broad)	Salt confirms protonation; Base signal is often obscured by water.
Ortho-H (H6)	~7.40 ppm (Downfield)	~6.70 ppm (Upfield)	is electron-donating (shielding); is electron-withdrawing (deshielding).
Stability	High (Years)	Low (Days/Weeks)	Free base oxidizes to dark azo/nitro compounds; Salt is shelf-stable.
Solubility	Polar (DMSO, MeOH, Water)	Non-Polar (, ,)	Salt is preferred for aqueous formulations; Base for organic synthesis.

B. Analytical Workflow: Identification Strategy

Use the following logic flow to determine the state and purity of your material.



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Figure 2: Analytical decision tree for distinguishing Free Base vs. Hydrochloride Salt.

Technical Validation & Causality

Why the Shift Occurs (Electronic Causality)

The conversion of the free base to the hydrochloride salt eliminates the lone pair on the nitrogen atom.

- Free Base: The nitrogen lone pair participates in resonance with the aromatic ring (mesomeric effect), increasing electron density at the ortho and para positions. This causes these protons to resonate upfield (shielded, ~6.6–6.8 ppm).
- HCl Salt: The lone pair bonds with a proton to form

. The

effect is lost, and the nitrogen becomes a purely inductively withdrawing group (

). This decreases electron density in the ring, shifting protons downfield (deshielded, >7.0 ppm).

Self-Validating the Salt Formation

To confirm you have successfully synthesized or purchased the HCl salt:

- Integration Check: The broad singlet at ~9.8 ppm must integrate to 3H relative to the allyl ether doublet (2H). If it integrates to 2H or is absent, the salt has dissociated or is impure.

- Chloride Counter-ion Test: Dissolve a small amount in water and add

. A white precipitate (

) confirms the presence of the chloride counter-ion, validating the "Hydrochloride" designation.

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